

Proper Disposal of (+)-JNJ-37654032: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: (+)-JNJ-37654032

Cat. No.: B1673014

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This document provides essential safety and logistical information for the proper disposal of the selective androgen receptor modulator (SARM), **(+)-JNJ-37654032**. This guidance is intended for researchers, scientists, and drug development professionals to ensure safe handling and compliance with standard laboratory waste management protocols.

Chemical and Safety Data Overview

(+)-JNJ-37654032 is a research-grade, halogenated organic compound. Its chemical formula is $C_{11}H_7Cl_2F_3N_2O$.^{[1][2]} Due to the presence of chlorine and fluorine atoms, it is classified as a halogenated organic waste and requires specific disposal procedures to mitigate potential environmental and health risks.^{[3][4]} While a specific Safety Data Sheet (SDS) for **(+)-JNJ-37654032** is not publicly available, its classification as a halogenated compound necessitates handling it as potentially hazardous waste.

Table 1: Chemical and Storage Information for **(+)-JNJ-37654032**

Property	Information
Chemical Name	2-(5,6-dichloro-1H-benzimidazol-2-yl)-1,1,1-trifluorobut-3-en-2-ol
CAS Number	944919-15-7
Molecular Formula	C ₁₁ H ₇ Cl ₂ F ₃ N ₂ O[1][2]
Appearance	Solid powder[5]
Storage	Dry, dark conditions. Short term (days to weeks): 0 - 4°C. Long term (months to years): -20°C.[5][6]
Solubility	Soluble in DMSO[5]

Personal Protective Equipment (PPE)

Before handling **(+)-JNJ-37654032** for disposal, all personnel must wear appropriate Personal Protective Equipment (PPE) to minimize exposure risks.

Table 2: Required Personal Protective Equipment (PPE)

Equipment	Specification
Gloves	Nitrile or other chemically resistant gloves.
Eye Protection	Safety glasses with side shields or goggles.
Lab Coat	Standard laboratory coat.
Respiratory Protection	Recommended when handling the powder form outside of a certified chemical fume hood.

Disposal Procedures

The following step-by-step protocol outlines the proper disposal of **(+)-JNJ-37654032**. This procedure is designed to comply with general laboratory safety standards for halogenated chemical waste.

Waste Segregation

Proper segregation of chemical waste is critical to ensure safe and compliant disposal.

- Halogenated vs. Non-Halogenated Waste: Under no circumstances should **(+)-JNJ-37654032** or its solutions be mixed with non-halogenated chemical waste.^{[3][7]} Maintain separate, clearly labeled waste containers.
- Solid vs. Liquid Waste: Dispose of solid **(+)-JNJ-37654032** and contaminated materials (e.g., weighing boats, contaminated paper towels) separately from liquid waste generated from solutions.
- Sharps: Any sharps contaminated with **(+)-JNJ-37654032**, such as needles or broken glass, must be disposed of in a designated sharps container for chemical waste.

Solid Waste Disposal

- Container: Place all solid waste contaminated with **(+)-JNJ-37654032** into a designated, leak-proof, and clearly labeled "Halogenated Solid Waste" container.
- Labeling: The label must include:
 - The words "Hazardous Waste"
 - The chemical name: **"(+)-JNJ-37654032"**
 - The hazard class (e.g., "Toxic," "Irritant" - in the absence of an SDS, assume general toxicity for a research compound).
 - The date of accumulation.
- Storage: Store the sealed container in a designated satellite accumulation area away from incompatible materials.

Liquid Waste Disposal

- Container: Collect all liquid waste containing **(+)-JNJ-37654032** (e.g., unused solutions, solvent rinses) in a designated, leak-proof, and chemically compatible "Halogenated Liquid

Waste" container.

- Labeling: The label must include:
 - The words "Hazardous Waste"
 - The chemical name and approximate concentration: "**(+)-JNJ-37654032**, [Concentration]"
 - All solvent components and their approximate percentages.
 - The hazard class (e.g., "Toxic," "Flammable" if dissolved in a flammable solvent).
 - The date of accumulation.
- Storage: Keep the container tightly sealed when not in use and store it in a designated satellite accumulation area with secondary containment.

Decontamination of Glassware and Surfaces

- Rinsing: Rinse contaminated glassware and surfaces with a suitable solvent (e.g., ethanol or acetone) three times.
- Rinsate Collection: Collect all rinsate as halogenated liquid waste.
- Final Cleaning: After the solvent rinse, wash glassware with soap and water.

Spill Management

In the event of a spill, follow these procedures:

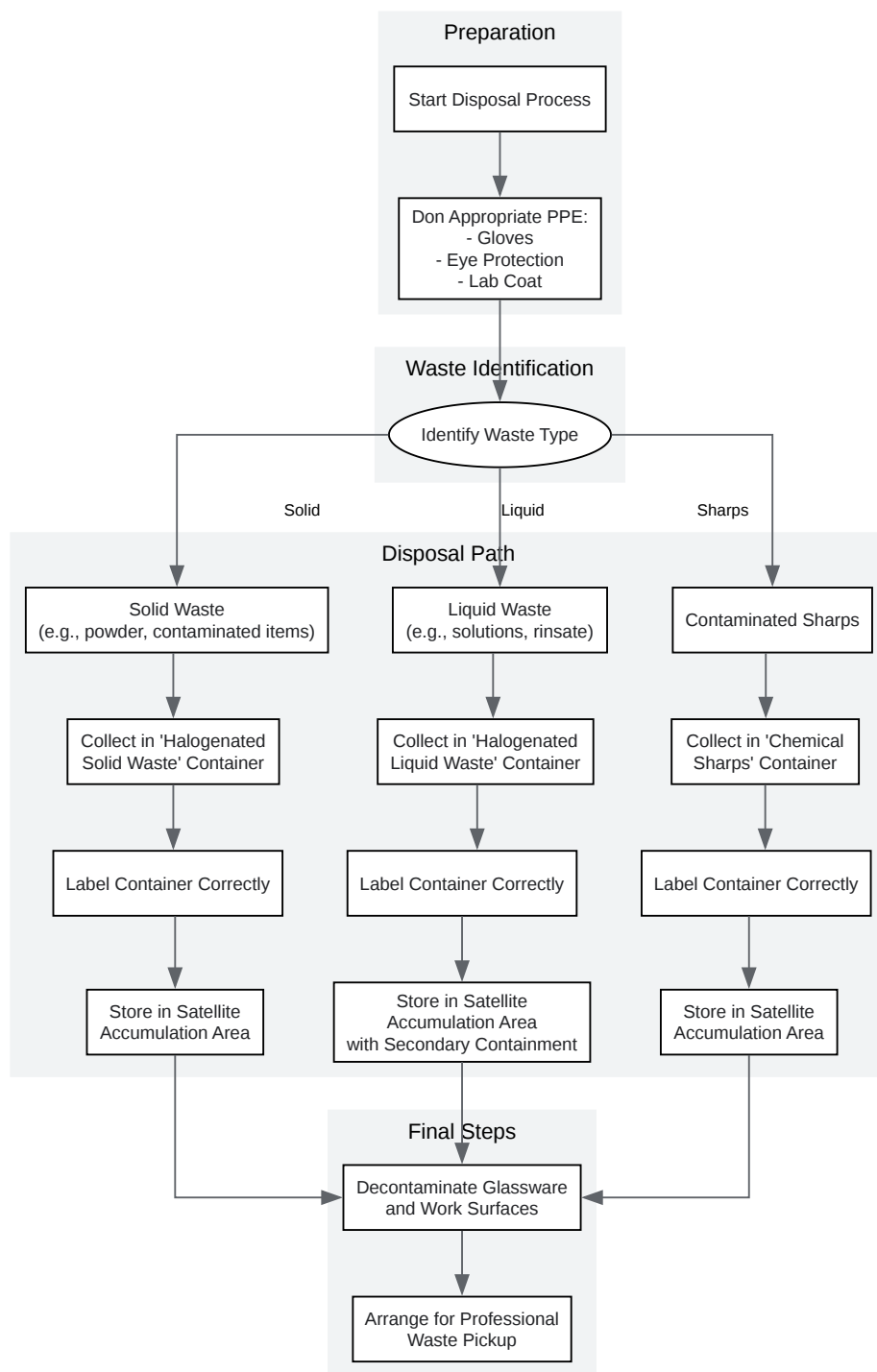
- Evacuate: If the spill is large or in a poorly ventilated area, evacuate the immediate vicinity.
- Ventilate: Increase ventilation in the area of the spill.
- Contain: Use a chemical spill kit to absorb the spilled material.
- Collect: Carefully collect the absorbent material and any contaminated debris.

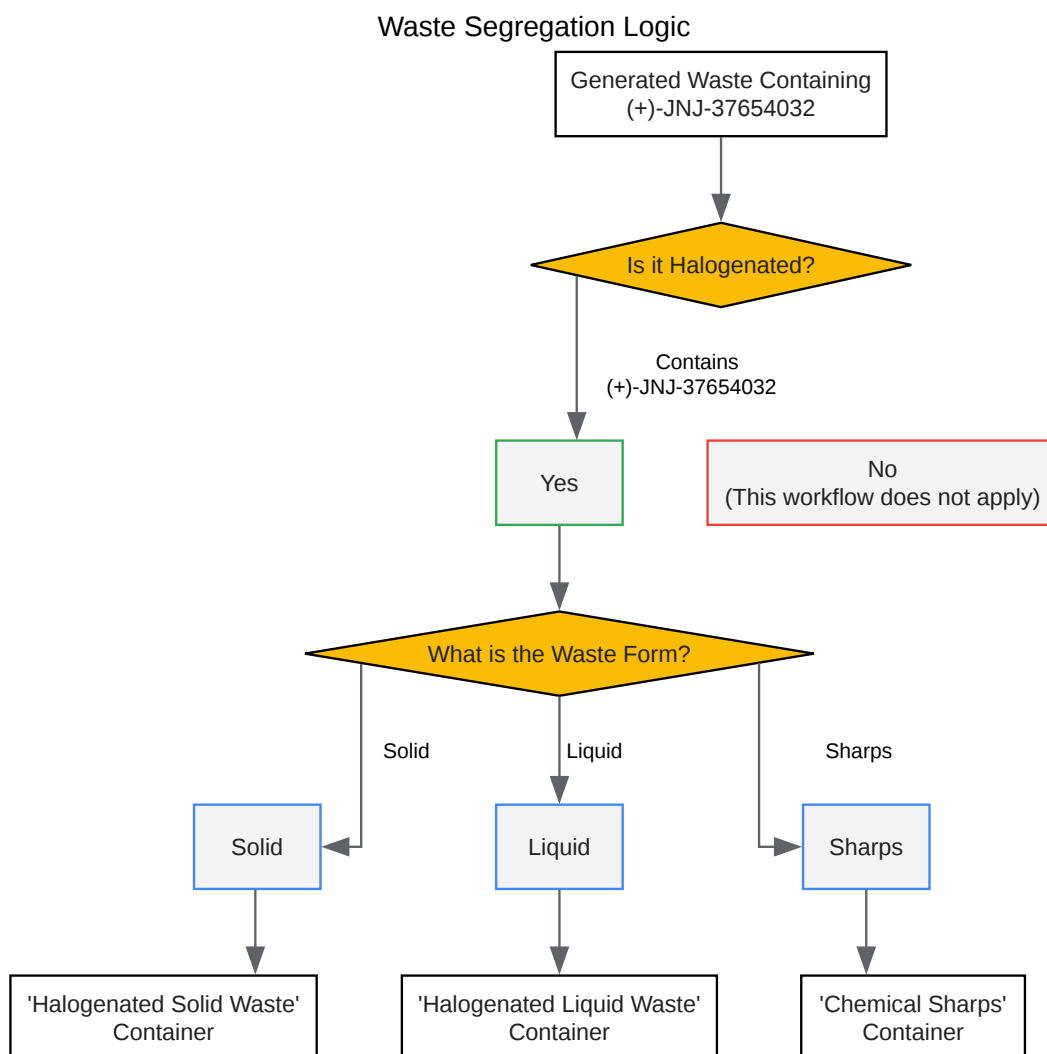
- **Dispose:** Place all collected materials into the designated "Halogenated Solid Waste" container.
- **Decontaminate:** Decontaminate the spill area as described in section 3.4.

Experimental Workflow Visualizations

To further clarify the disposal process, the following diagrams illustrate the key decision points and procedural flows.

Disposal Workflow for (+)-JNJ-37654032

[Click to download full resolution via product page](#)Caption: Disposal workflow for **(+)-JNJ-37654032**.



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Caption: Waste segregation logic for **(+)-JNJ-37654032**.

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